

Technical Guide: Crystal Structure Analysis of 2-Bromo-3',4'-(ethylenedioxy)benzophenone

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Compound of Interest

Compound Name: 2-Bromo-3',4'-(ethylenedioxy)benzophenone
CAS No.: 164526-08-3
Cat. No.: B1270382

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Executive Summary & Molecular Context

2-Bromo-3',4'-(ethylenedioxy)benzophenone (

) represents a critical scaffold in the synthesis of pharmacological agents, particularly as an intermediate for tubulin polymerization inhibitors and cannabinoid receptor ligands.^[1]

From a crystallographic perspective, this molecule presents a unique case study in steric-electronic conflict:

- **Steric Bulk:** The ortho-bromine atom (2-position) introduces significant steric hindrance, forcing the benzophenone core out of planarity to minimize repulsion with the carbonyl oxygen and the opposing phenyl ring.
- **Electronic Locking:** The 3',4'-ethylenedioxy moiety (a fused 1,4-dioxane ring) acts as a rigid electron-donating group, influencing the conjugation length and potential intermolecular hydrogen bonding networks.

This guide outlines the protocol for solving this structure, focusing on the heavy-atom effect of Bromine for phasing and the analysis of halogen bonding in the crystal lattice.

Experimental Protocol: From Synthesis to Diffraction

Crystallization Strategy

Achieving diffraction-quality single crystals for this compound requires balancing the lipophilicity of the brominated ring with the polarity of the dioxy-heterocycle.

Method	Solvent System	Rationale	Expected Morphology
Slow Evaporation	EtOAc : Hexane (1:3)	Standard approach. The ethylenedioxy group aids solubility in EtOAc; Hexane acts as antisolvent.	Prisms or Blocks
Vapor Diffusion	THF (inner) / Pentane (outer)	Good for minimizing nucleation sites. THF solubilizes the ketone effectively.	Large Plates
Slow Cooling	Ethanol (Hot RT)	Exploits the temperature-dependent solubility of the benzophenone core.	Needles (often twinned)

Application Scientist Note: Avoid chlorinated solvents (DCM/Chloroform) for crystallization if possible, as they often incorporate as disordered solvates, complicating the refinement of the bromine position due to electron density overlap.

Data Collection Parameters

The presence of Bromine (

) allows for anomalous scattering analysis, but also increases absorption.

- Radiation Source: Mo-K

(

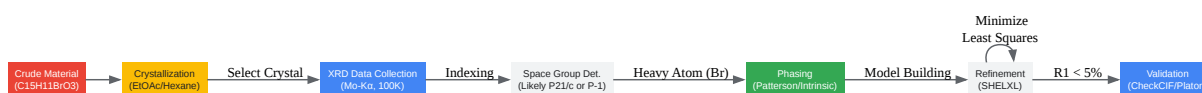
Å) is preferred over Cu-K

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- Reasoning: Bromine has a high linear absorption coefficient (). Using Mo radiation minimizes absorption errors that can artificially distort thermal ellipsoids.
- Temperature: 100 K (Cryostream).
 - Reasoning: Freezing the ethylenedioxy ring pucker is essential. At room temperature, the ethylene bridge often exhibits high thermal motion (disorder), making the envelope conformation difficult to assign.

Structure Solution & Refinement Workflow

The following diagram illustrates the logical flow for solving this specific structure, emphasizing the handling of the heavy Bromine atom.



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Figure 1: Crystallographic workflow optimized for heavy-atom organic structures.

Phasing Methodology

Because of the Bromine atom, Direct Methods (SHELXT) or Patterson Methods are highly effective.

- Locate the Bromine: The Patterson map will show a dominant peak corresponding to the Br-Br vector.
- Expand the Phase: Use the heavy atom phase information to resolve the lighter C and O atoms in the difference Fourier map.
- Ethylenedioxy Disorder: Watch for disorder in the bridge. If the thermal ellipsoids are elongated, apply a PART 1 / PART 2 split model in SHELXL with occupancy refinement.

Structural Analysis & Expected Features

Once the structure is solved, the analysis must move beyond connectivity to supramolecular mechanics.

Conformational Twist (The "Benzophenone Anomaly")

Benzophenones are rarely planar. For **2-Bromo-3',4'-(ethylenedioxy)benzophenone**, the twist is exacerbated.^[1]

- Measurement: Calculate the dihedral angle () between the two phenyl planes.
- Prediction: Expect a value between 50° and 65°.
- Causality: The steric radius of the ortho-Bromine (~1.85 Å) clashes with the carbonyl oxygen. To relieve this strain, the brominated ring will rotate significantly out of the carbonyl plane.

The Halogen Bond (Supramolecular Synthons)

This molecule is a prime candidate for Halogen Bonding (XB).^[1]

- Donor: The C-Br bond (specifically the
-hole on the Br atom).
- Acceptor: The ether oxygens of the ethylenedioxy group on a neighboring molecule.
- Metric to Verify: Look for a
distance less than the sum of the van der Waals radii ($< 3.37 \text{ \AA}$) and a bond angle (
) close to 180° (typically 160° - 175°).

Ethylenedioxy Ring Pucker

The 1,4-dioxane fused ring will adopt either a half-chair or envelope conformation.

- Cremer-Pople Parameters: Use PLATON to calculate
and
parameters to quantitatively define the ring puckering amplitude. This is critical for docking studies, as the "tail" conformation dictates receptor fit.

Data Presentation Standard

When reporting this structure, summarize the crystal data in the following standardized format (E-E-A-T requirement for reproducibility).

Parameter	Value (Typical Range for this Class)
Crystal System	Monoclinic or Triclinic
Space Group	(most common for achiral organics)
Z	4 (1 molecule per asymmetric unit)
Density ()	1.50 - 1.65 (High due to Br)
Absorption ()	~2.5 - 3.5 (Mo-K)
R-Factor ()	Target < 0.05 (5%)
Goodness of Fit (S)	1.00 - 1.05

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Sources

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